

# Application Notes and Protocols for 2-Methylpentane in the Laboratory

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2-Methylpentane

Cat. No.: B3432625

[Get Quote](#)

These application notes provide a comprehensive guide for the safe handling and storage of **2-methylpentane** in a laboratory setting. The protocols outlined herein are designed for researchers, scientists, and drug development professionals, emphasizing scientific integrity and field-proven safety practices.

## Introduction to 2-Methylpentane

**2-Methylpentane**, also known as isohexane, is a branched-chain alkane with the molecular formula  $C_6H_{14}$ .<sup>[1]</sup> It is a colorless, volatile, and highly flammable liquid with a petroleum-like odor.<sup>[2][3]</sup> Commonly found in petroleum distillates and industrial solvents, it is utilized in organic synthesis and as a solvent for various applications, including rubber processing and vegetable oil extraction.<sup>[2][4]</sup> Its high volatility and flammability necessitate stringent safety protocols in a laboratory environment.

## Physicochemical and Hazard Profile

A thorough understanding of the properties of **2-methylpentane** is fundamental to its safe handling. The following table summarizes its key physicochemical data and hazard classifications.

| Property                   | Value                       | Source |
|----------------------------|-----------------------------|--------|
| Molecular Formula          | C6H14                       | [1]    |
| Molecular Weight           | 86.18 g/mol                 | [2]    |
| Appearance                 | Colorless liquid            | [1]    |
| Odor                       | Petroleum-like              | [2][5] |
| Boiling Point              | 60 to 62 °C (140 to 143 °F) | [1]    |
| Melting Point              | -154 °C (-245 °F)           | [4]    |
| Flash Point                | < -29 °C (< -20 °F)         | [2]    |
| Autoignition Temperature   | 264 °C (507 °F)             | [6]    |
| Vapor Density              | 3.0 (Air = 1)               | [2]    |
| Solubility in Water        | Immiscible                  | [4]    |
| OSHA Flammability Category | Category 2                  | [7]    |

Hazard Summary: **2-methylpentane** is classified as a highly flammable liquid and vapor.[8] It can cause skin irritation and may cause drowsiness or dizziness upon inhalation.[8][9] Aspiration into the lungs may be fatal.[8] Vapors are heavier than air and can travel to an ignition source, leading to a flashback fire.[9][10]

## Personal Protective Equipment (PPE)

The selection and proper use of PPE are critical to minimizing exposure risks. The following PPE is mandatory when handling **2-methylpentane**:

- Eye Protection: Chemical splash goggles that meet ANSI Z.87.1 standards are required.[11] A face shield should be worn over safety glasses when there is a risk of splashing.[11]
- Hand Protection: Chemical-resistant gloves, such as nitrile or neoprene, must be worn.[11] Gloves should be inspected for any signs of degradation before use and replaced immediately if contaminated.[11]

- **Body Protection:** A flame-resistant lab coat should be worn over clothing made of natural fibers like cotton.[\[11\]](#) Polyester and acrylic fabrics should be avoided.[\[11\]](#)
- **Respiratory Protection:** Handling of **2-methylpentane** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to keep vapor concentrations below permissible exposure limits.[\[11\]](#) If engineering controls are insufficient, a NIOSH-approved respirator with organic vapor cartridges is necessary.[\[12\]](#)[\[13\]](#)

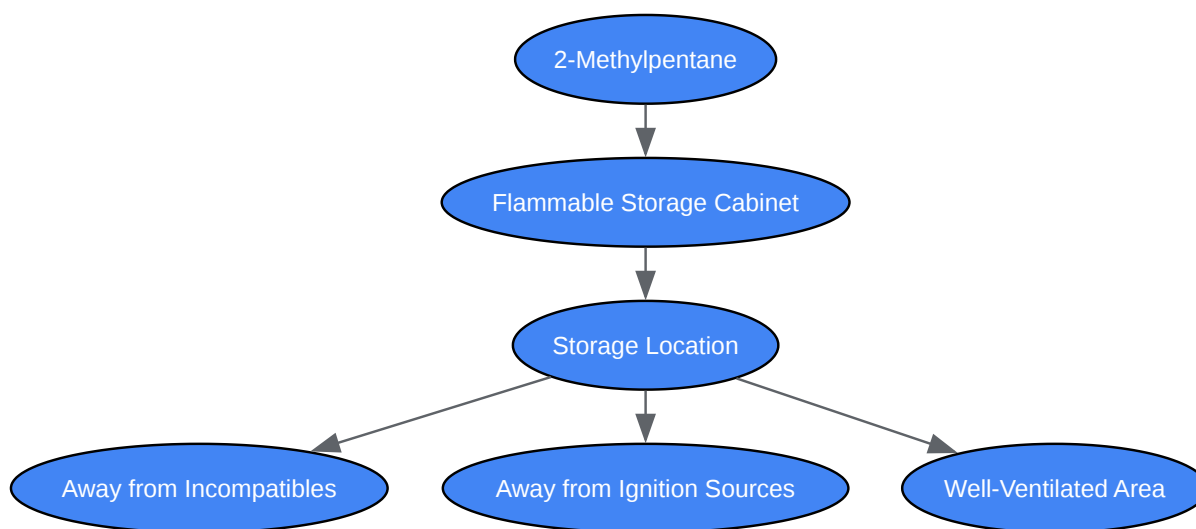
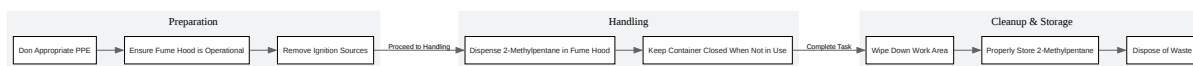
## Safe Handling Protocols

Adherence to strict handling protocols is paramount to prevent accidents and exposure.

### General Handling

- **Work Area:** All work with **2-methylpentane** should be performed in a well-ventilated area, such as a certified chemical fume hood, to minimize inhalation exposure.[\[14\]](#)
- **Ignition Sources:** Eliminate all potential ignition sources from the work area, including open flames, hot plates, and spark-producing equipment.[\[14\]](#)[\[15\]](#) Use of non-sparking tools is recommended.[\[9\]](#)
- **Grounding and Bonding:** To prevent the buildup of static electricity, which can ignite flammable vapors, containers must be properly grounded and bonded during the transfer of **2-methylpentane**.[\[14\]](#)[\[15\]](#)
- **Container Handling:** Keep containers of **2-methylpentane** tightly closed when not in use.[\[15\]](#)

The following diagram illustrates the general workflow for safely handling **2-methylpentane**.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Methylpentane - Wikipedia [en.wikipedia.org]
- 2. grokipedia.com [grokipedia.com]
- 3. 2-Methylpentane | Rupa Health [rupahealth.com]
- 4. 2-methylpentane | 107-83-5 [chemicalbook.com]
- 5. osha.gov [osha.gov]
- 6. 2-Methylpentane | C<sub>6</sub>H<sub>14</sub> | CID 7892 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 7. [ushazmatrentals.com](https://ushazmatrentals.com) [[ushazmatrentals.com](https://ushazmatrentals.com)]
- 8. [chemicalbook.com](https://chemicalbook.com) [[chemicalbook.com](https://chemicalbook.com)]
- 9. [echemi.com](https://echemi.com) [[echemi.com](https://echemi.com)]
- 10. CDC - 2-METHYLPENTANE - International Chemical Safety Cards - NIOSH [[medbox.iiab.me](https://medbox.iiab.me)]
- 11. [ehs.ucsf.edu](https://ehs.ucsf.edu) [[ehs.ucsf.edu](https://ehs.ucsf.edu)]
- 12. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 13. Personal Protective Equipment (PPE) - CHEMM [[chemm.hhs.gov](https://chemm.hhs.gov)]
- 14. Chapter 4, Chemical Hygiene Plan: Safe Handling of Flammable and Combustible Liquids | Environmental Health & Safety | University of Nevada, Reno [[unr.edu](https://unr.edu)]
- 15. Safe Handling of Flammable & Combustible Liquids | OSHA Guidelines [[jjkellersafety.com](https://jjkellersafety.com)]
- To cite this document: BenchChem. [Application Notes and Protocols for 2-Methylpentane in the Laboratory]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3432625#protocols-for-handling-and-storing-2-methylpentane-in-a-laboratory>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)